

Application Notes and Protocols for Ganglioside GM2 Analysis Using Mass Spectrometry

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Compound of Interest

Compound Name: *Ganglioside GM2*

Cat. No.: *B1243207*

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Introduction

Ganglioside GM2 is a glycosphingolipid that plays a crucial role in the central nervous system.

[1] An accumulation of GM2 is characteristic of a group of rare, inherited neurodegenerative lysosomal storage disorders known as GM2 gangliosidoses, which include Tay-Sachs and Sandhoff disease.[1] These diseases are caused by a deficiency in the enzyme β -hexosaminidase A, which is responsible for the degradation of GM2 ganglioside.[2] The quantitative analysis of GM2 and its metabolites, such as lyso-GM2, in biological fluids and tissues is therefore critical for the diagnosis, monitoring of disease progression, and the development of therapeutic interventions.[3] Mass spectrometry, particularly liquid chromatography-tandem mass spectrometry (LC-MS/MS), has emerged as a powerful tool for the sensitive and specific quantification of GM2 gangliosides.

Data Presentation

The following tables summarize quantitative data for lyso-GM2 in the plasma of patients with GM2 gangliosidoses and healthy controls, as well as the relative quantification of total GM2 in the serum of affected individuals.

Table 1: Quantitative Analysis of Lyso-GM2 in Human Plasma

Analyte	Patient Group	Concentration (nmol/L)	Control Group Concentration (nmol/L)
Lyso-GM2	Infantile Tay-Sachs Disease (n=5)	32.7 ± 5.1	< 2.0
Lyso-GM2	Infantile Sandhoff Disease (n=1)	12.7	< 2.0
Lyso-GM2	Adult Sandhoff Disease (n=1)	2.9	< 2.0
Data sourced from Kodama et al. (2011) [3]			

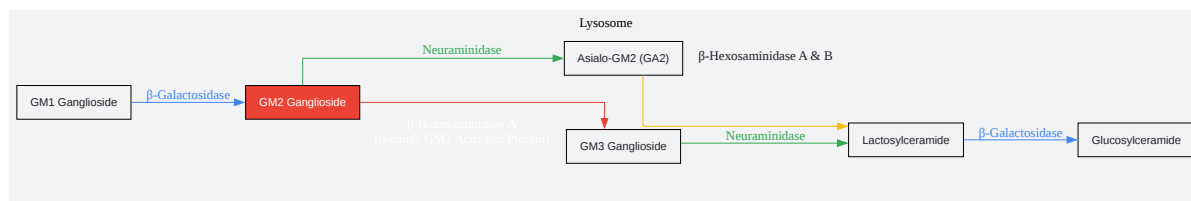
Table 2: Relative Quantification of Total GM2 in Human Serum

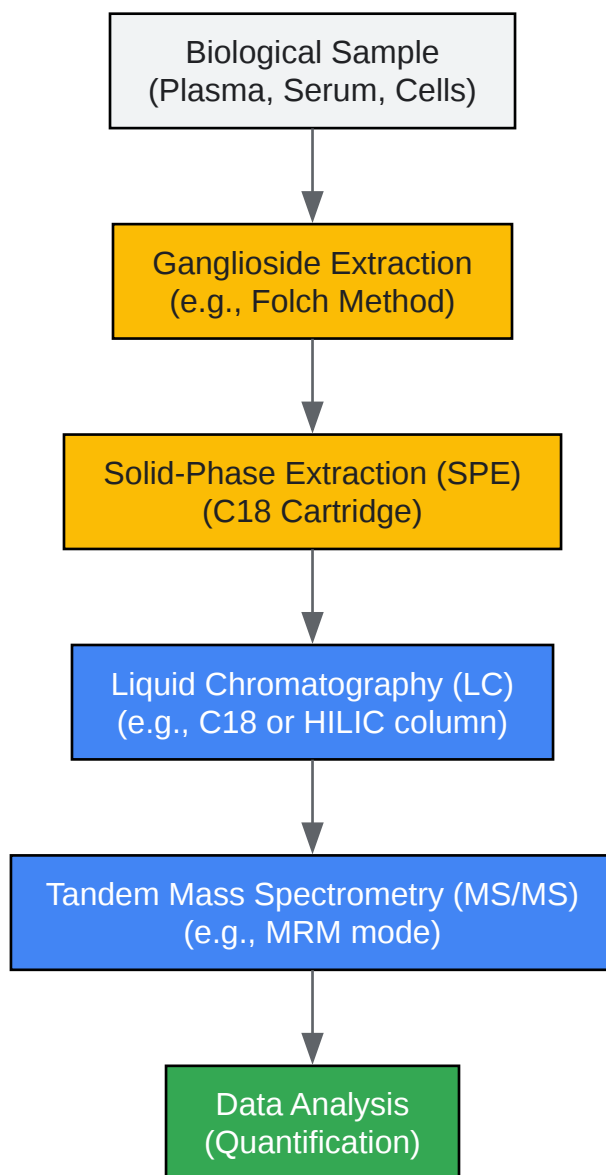
Analyte	Patient Group	Fold Change vs. Controls
Total GM2	Tay-Sachs Disease	~9-fold increase
Total GM2	Sandhoff Disease	~7-fold increase
Data sourced from a study on the multiplexed targeted method for profiling serum gangliosides.		

Signaling Pathways and Experimental Workflow

GM2 Ganglioside Catabolic Pathway

The catabolism of GM2 ganglioside is a critical process that occurs in the lysosome. A deficiency in this pathway leads to the accumulation of GM2, characteristic of Tay-Sachs and Sandhoff diseases.





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References

- 1. Lyso-GM2 ganglioside: a possible biomarker of Tay-Sachs disease and Sandhoff disease - PubMed [pubmed.ncbi.nlm.nih.gov]

- [2. Lyso-GM2 Ganglioside: A Possible Biomarker of Tay-Sachs Disease and Sandhoff Disease | PLOS One \[journals.plos.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
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